

1,2-Bis(chloromethoxy)ethane structural formula

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Compound of Interest

Compound Name: 1,2-Bis(chloromethoxy)ethane

CAS No.: 13483-18-6

Cat. No.: B123585

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An In-Depth Technical Guide to **1,2-Bis(chloromethoxy)ethane**: Structure, Synthesis, and Applications

Executive Summary

1,2-Bis(chloromethoxy)ethane (CAS RN: 13483-18-6) is a bifunctional organic compound featuring two reactive chloromethoxy groups linked by an ethane bridge.^{[1][2]} As a potent alkylating agent, its structure allows it to act as a crosslinking agent or as a linker in the synthesis of more complex molecules. This guide provides a comprehensive technical overview of its chemical identity, physicochemical properties, a plausible synthetic pathway, and its investigated applications. Particular emphasis is placed on its structural distinction from a similarly named compound, its toxicological profile, and protocols for safe handling, targeting researchers, scientists, and professionals in drug development.

Chemical Identity and Nomenclature

The unique reactivity of **1,2-Bis(chloromethoxy)ethane** stems directly from its molecular structure. It is formally an ether of ethylene glycol where the terminal hydrogens are substituted with chloromethyl groups.

Structural Formula

The structural arrangement consists of a central ethane diether backbone with terminal chloromethyl groups.

1,2-Bis(chloromethoxy)ethane

Cl-CH₂-O-CH₂-CH₂-O-CH₂-Cl

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Caption: 2D Structural Formula of **1,2-Bis(chloromethoxy)ethane**.

Chemical Identifiers

Accurate identification is critical for sourcing and regulatory compliance. The key identifiers for this compound are summarized below.

Identifier	Value
IUPAC Name	1,2-Bis(chloromethoxy)ethane
CAS Registry Number	13483-18-6[1]
Molecular Formula	C ₄ H ₈ Cl ₂ O ₂ [1]
Molecular Weight	159.01 g/mol [3]
Canonical SMILES	CICOCCOCCI[1]
InChIKey	IDFLGSYEBJNWMK-UHFFFAOYSA-N[1]
Synonyms	Ethylene glycol bis(chloromethyl) ether[1][2]

Clarification: Distinguishing from 1,2-Bis(2-chloroethoxy)ethane

It is imperative to distinguish **1,2-Bis(chloromethoxy)ethane** (CAS 13483-18-6) from the structurally similar but distinct compound 1,2-Bis(2-chloroethoxy)ethane (CAS 112-26-5).^{[4][5]} The latter, also known as Triethylene glycol dichloride, has a longer ether chain ($\text{ClCH}_2\text{CH}_2\text{OCH}_2\text{CH}_2\text{OCH}_2\text{CH}_2\text{Cl}$) and consequently different chemical and physical properties.^{[4][6]} This distinction is critical, as a significant portion of commercially available data refers to the incorrect isomer. Researchers must verify the CAS number to ensure they are working with the intended molecule.

Physicochemical Properties

The physical properties of **1,2-Bis(chloromethoxy)ethane** dictate its handling, reaction conditions, and purification procedures.

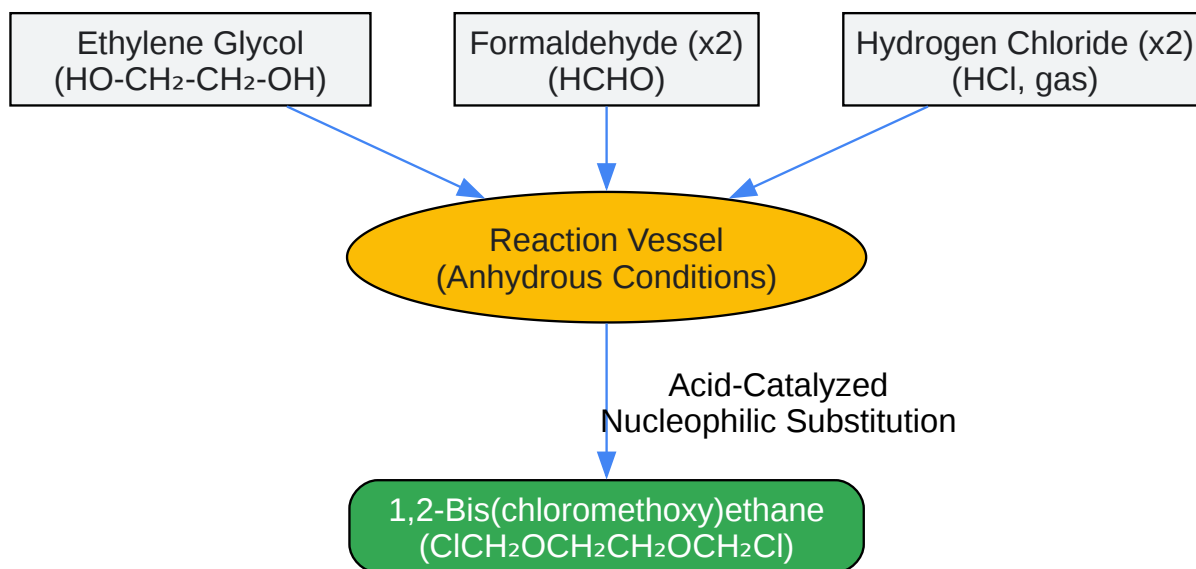
Property	Value	Source(s)
Appearance	Viscous liquid	^[3]
Boiling Point	99-100 °C at 22 mmHg (22 Torr)	^{[1][3]}
Density	1.2839 g/cm ³ at 20 °C	^[1]
Solubility	Soluble in water	^[3]

Synthesis and Reaction Mechanism

The synthesis of α -chloroethers like **1,2-Bis(chloromethoxy)ethane** typically involves the acid-catalyzed reaction of an alcohol with an aldehyde in the presence of a chloride source. A plausible and established method is the reaction of ethylene glycol with formaldehyde and hydrogen chloride.

Plausible Synthetic Pathway

The reaction proceeds via the formation of a hemiacetal intermediate from each hydroxyl group of ethylene glycol, which is subsequently converted to the corresponding chloromethyl ether by reaction with HCl.



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Caption: Proposed workflow for the synthesis of **1,2-Bis(chloromethoxy)ethane**.

Mechanistic Causality

- **Protonation:** The process is initiated by the protonation of formaldehyde's carbonyl oxygen by HCl, which significantly increases the electrophilicity of the carbonyl carbon.
- **Nucleophilic Attack:** A hydroxyl group from ethylene glycol acts as a nucleophile, attacking the activated formaldehyde to form a protonated hemiacetal.
- **Deprotonation & Hemiacetal Formation:** A base (e.g., another molecule of ethylene glycol) removes the proton, yielding a hemiacetal intermediate (HO-CH₂-O-CH₂-CH₂-OH).
- **Second Hemiacetal Formation:** The process repeats on the second hydroxyl group of ethylene glycol, forming the bis-hemiacetal, 1,2-bis(hydroxymethoxy)ethane.
- **Conversion to Chloroether:** The hydroxyl group of each hemiacetal is protonated by HCl, forming a good leaving group (water). The chloride ion (Cl⁻) then attacks the carbon in an S_N2-type reaction, displacing water and forming the final chloromethyl ether product. Anhydrous conditions are crucial to prevent the hydrolysis of the product and intermediates.

Applications in Chemical Synthesis

The dual reactive sites of **1,2-Bis(chloromethoxy)ethane** make it a valuable reagent in specialized synthetic applications, primarily as a bifunctional electrophile.

- **Crosslinking Agent:** It has been investigated as a curing agent for epoxy resins and as a crosslinker for cellulosic textiles to impart crease resistance and improve wet strength.[3]
- **Polymer Synthesis:** Its structure is suitable for the synthesis of ion-exchange resins and light-sensitive polymers for applications in lithography.[3]
- **Stabilizer:** Research has explored its use as a stabilizer for vulcanized rubbers.[3]
- **Linker Molecule:** In drug development and complex molecule synthesis, it can serve as a short, flexible linker to connect two different molecular fragments via ether linkages after substitution of the chloride ions.
- **Protecting Group Chemistry:** While not its primary use, analogous monofunctional chloromethoxy compounds are used to introduce alcohol-protecting groups like the 2-methoxyethoxymethyl (MEM) group.[7] This highlights the general reactivity profile of the chloromethoxy functional group.

Safety, Handling, and Toxicology

Extreme caution is required when handling **1,2-Bis(chloromethoxy)ethane** due to its reactivity and toxicological profile.

Hazard Profile

The compound is a hazardous substance. When heated to decomposition, it emits toxic and corrosive fumes of hydrogen chloride.[3] α -Chloroethers as a class are known to be reactive and should be handled with care.

Carcinogenicity Context

The International Agency for Research on Cancer (IARC) has evaluated **1,2-Bis(chloromethoxy)ethane** and found limited evidence for its carcinogenicity in experimental animals.[3] It is classified in Group 3: "Not classifiable as to its carcinogenicity to humans." [3]

However, it is structurally related to bis(chloromethyl) ether (BCME), a potent human carcinogen (IARC Group 1).[8] The industrial production of BCME ceased in most countries due to its high carcinogenic risk.[8] Given this association, **1,2-Bis(chloromethoxy)ethane** should be handled as a potential carcinogen, and exposure should be minimized.

Recommended Handling Protocol

This protocol is designed as a self-validating system to ensure user safety.

- Engineering Controls: All manipulations, including weighing, transferring, and reactions, **MUST** be conducted inside a certified chemical fume hood to prevent inhalation of vapors.
- Personal Protective Equipment (PPE):
 - Gloves: Wear chemically resistant gloves (e.g., nitrile or neoprene). Double-gloving is recommended.
 - Eye Protection: Chemical safety goggles and a face shield are mandatory.
 - Lab Coat: A flame-resistant lab coat must be worn and kept buttoned.
- Dispensing and Use:
 - Use gastight syringes or cannulas for transferring the liquid to minimize exposure.
 - Ensure all reaction vessels are properly sealed and vented to a scrubbing system if necessary.
- Waste Disposal:
 - All contaminated materials (gloves, pipette tips, glassware) must be collected in a designated, sealed hazardous waste container.
 - Dispose of the waste through an approved environmental health and safety program. Do not mix with other solvent waste unless compatibility is confirmed.
- Emergency Procedures:

- Keep a Class B fire extinguisher and a spill kit rated for flammable/toxic liquids readily accessible.
- In case of skin contact, immediately wash the affected area with copious amounts of soap and water for at least 15 minutes.[9]
- In case of eye contact, flush with an eyewash station for at least 15 minutes and seek immediate medical attention.[9]

Structural Elucidation and Analytical Data

Characterization of **1,2-Bis(chloromethoxy)ethane** relies on standard spectroscopic methods. The following table outlines the predicted data based on its structure, which is essential for reaction monitoring and quality control.

Technique	Predicted Data
^1H NMR	Two distinct signals are expected: a singlet for the four protons of the chloromethyl groups (-O-CH ₂ -Cl) and a singlet for the four protons of the ethylene bridge (-O-CH ₂ -CH ₂ -O-). The chloromethyl protons would be further downfield due to the deshielding effects of both the adjacent oxygen and chlorine atoms.
^{13}C NMR	Two signals are expected: one for the two equivalent carbons of the chloromethyl groups and one for the two equivalent carbons of the ethylene bridge.
Mass Spec.	The mass spectrum would show a molecular ion peak corresponding to its mass. A characteristic isotopic pattern would be observed due to the presence of two chlorine atoms (^{35}Cl and ^{37}Cl).

Conclusion

1,2-Bis(chloromethoxy)ethane is a highly reactive, bifunctional alkylating agent with specialized applications in polymer science and organic synthesis. Its utility is derived from the two chloromethoxy groups that allow for the formation of stable ether linkages. However, its structural similarity to known carcinogens necessitates stringent safety protocols and informed handling. For researchers in drug development and materials science, a thorough understanding of its properties, reactivity, and hazards is essential for its effective and safe application.

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